

Application of Methyl Salicylate in Agricultural Crop Protection: Application Notes and Protocols

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Compound of Interest

Compound Name: Methyl Salicylate

Cat. No.: B1676481

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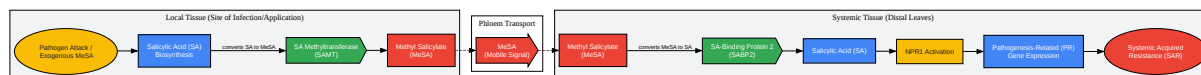
Introduction

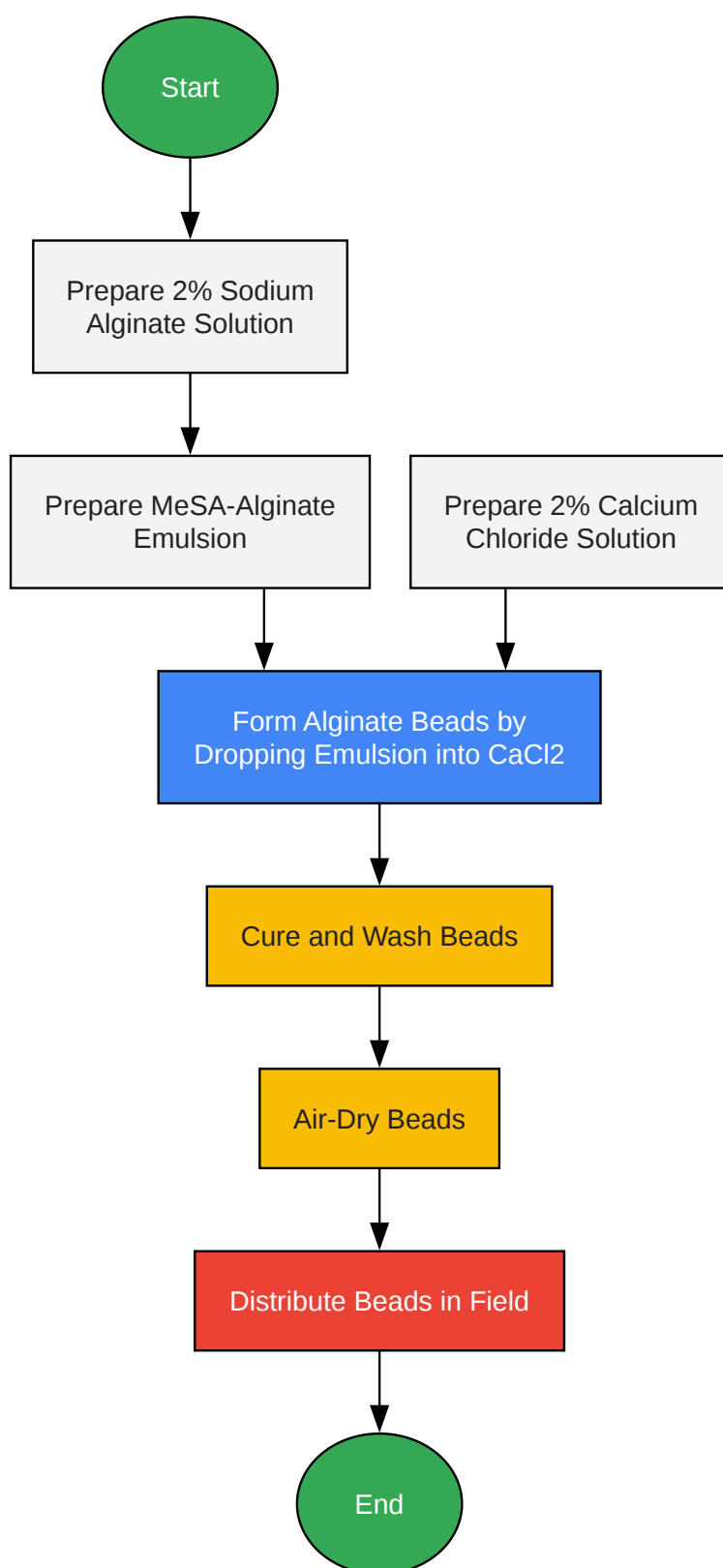
Methyl salicylate (MeSA), a volatile organic compound naturally produced by many plants, plays a crucial role in plant defense mechanisms. Its application in agriculture is gaining increasing attention as a biorational approach to crop protection. MeSA is a key signaling molecule in Systemic Acquired Resistance (SAR), a plant's induced defense response against a broad spectrum of pathogens and pests. Furthermore, MeSA can act as a repellent for certain herbivorous insects while attracting their natural enemies, making it a valuable tool for integrated pest management (IPM) strategies. This document provides detailed application notes and protocols for the use of MeSA in agricultural settings, based on current scientific findings.

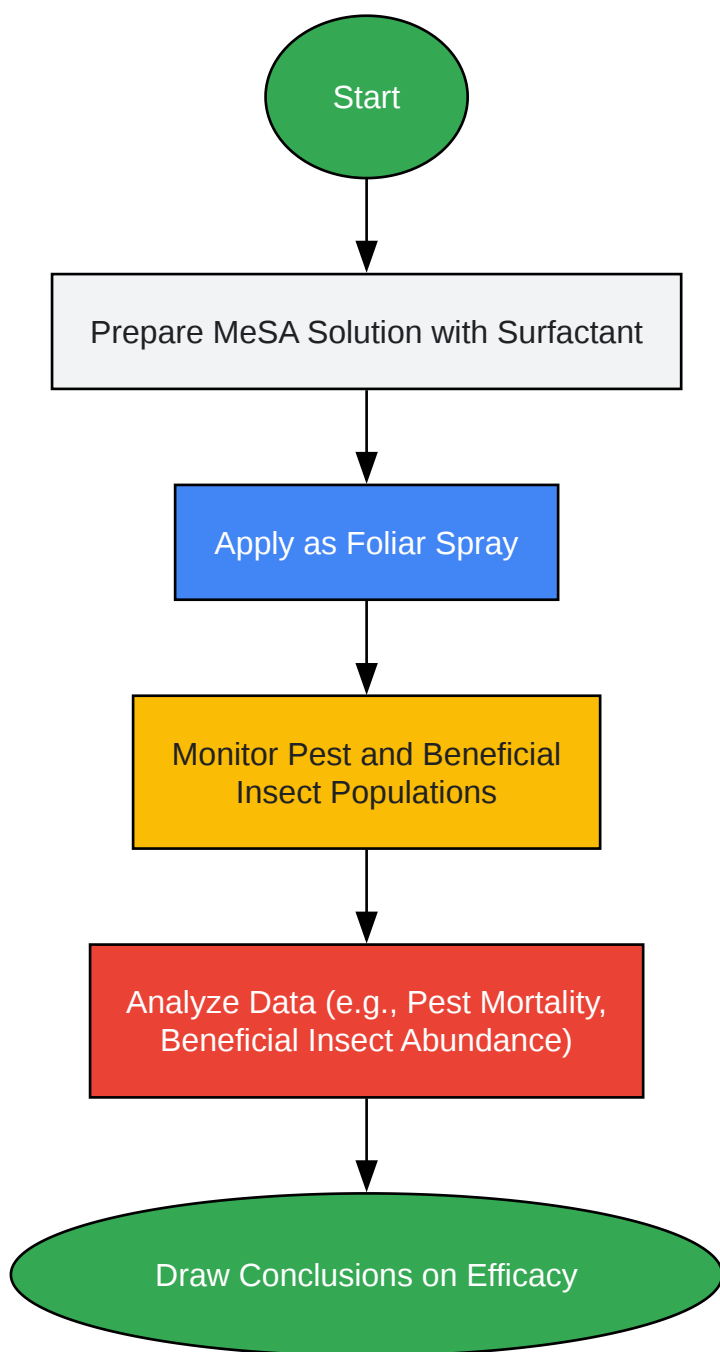
Mechanism of Action: Inducing Systemic Acquired Resistance

Methyl salicylate is a mobile signal in the induction of SAR.[1][2] Upon pathogen attack or external application, MeSA is converted to salicylic acid (SA) in distal, untreated parts of the plant.[2] This conversion triggers a signaling cascade that leads to the expression of pathogenesis-related (PR) genes, fortifying the entire plant against subsequent infections.[3]

Signaling Pathway of Methyl Salicylate in Systemic Acquired Resistance







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References

- 1. A new slow-release formulation of methyl salicylate optimizes the alternative control of Sitobion avenae (Fabricius) (Hemiptera: Aphididae) in wheat fields - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
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